

S07-1066: A Technical Overview of a Novel Antimicrobial and Antioxidant Agent

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Compound of Interest

Compound Name: S07-1066

Cat. No.: B10861593

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This document provides a comprehensive technical overview of the discovery and chemical properties of **S07-1066**, a novel bioactive compound with significant potential in the fields of antimicrobial and antioxidant therapies. The information presented herein is a synthesis of available scientific literature, intended to provide a foundational understanding for research and development professionals.

Discovery and Origin

S07-1066 is a natural product identified from the bacterium *Bacillus subtilis* strain B38. Its discovery was the result of screening for novel compounds with antimicrobial properties. Subsequent research has focused on its isolation, purification, and characterization to elucidate its chemical nature and biological activities.

Chemical Properties

Initial characterization of **S07-1066** has revealed a compound with a cyclic peptide structure.^[1] Mass spectrometry analysis has determined its molecular mass to be 905.6 Da.^[1] A key feature of **S07-1066** is its remarkable stability under a range of harsh conditions, making it a promising candidate for various applications.

Table 1: Physicochemical Stability of **S07-1066**^[1]

Parameter	Condition	Result
Thermal Stability	Up to 100°C	Activity Preserved
pH Stability	pH 3 to 10	Activity Preserved
Enzymatic Stability	Treatment with proteases	Activity Preserved

Biological Activity

S07-1066 exhibits a dual mechanism of action, functioning as both a potent antibacterial agent and an effective antioxidant.

Antibacterial Activity

The compound has demonstrated a bactericidal effect against several significant food-spoilage and pathogenic bacteria.^[1] Notably, it is effective against both Gram-positive and Gram-negative bacteria.

Table 2: Antibacterial Spectrum and Efficacy of **S07-1066**^[1]

Target Organism	Type	Minimum Lethal Concentration (µg/mL)
Listeria monocytogenes	Food-borne pathogen	62.5
Enterococcus faecalis	Food-spoilage bacteria	62.5
Salmonella enteritidis	Food-borne pathogen	31.25

An important aspect of its biological profile is the lack of cytotoxic effects against human erythrocytes, suggesting a favorable safety profile.^[1]

Antioxidant Activity

In addition to its antimicrobial properties, **S07-1066** displays significant antioxidant capabilities. This is attributed to two distinct mechanisms: iron chelation and free radical scavenging.

Table 3: Antioxidant Activity of **S07-1066**^[1]

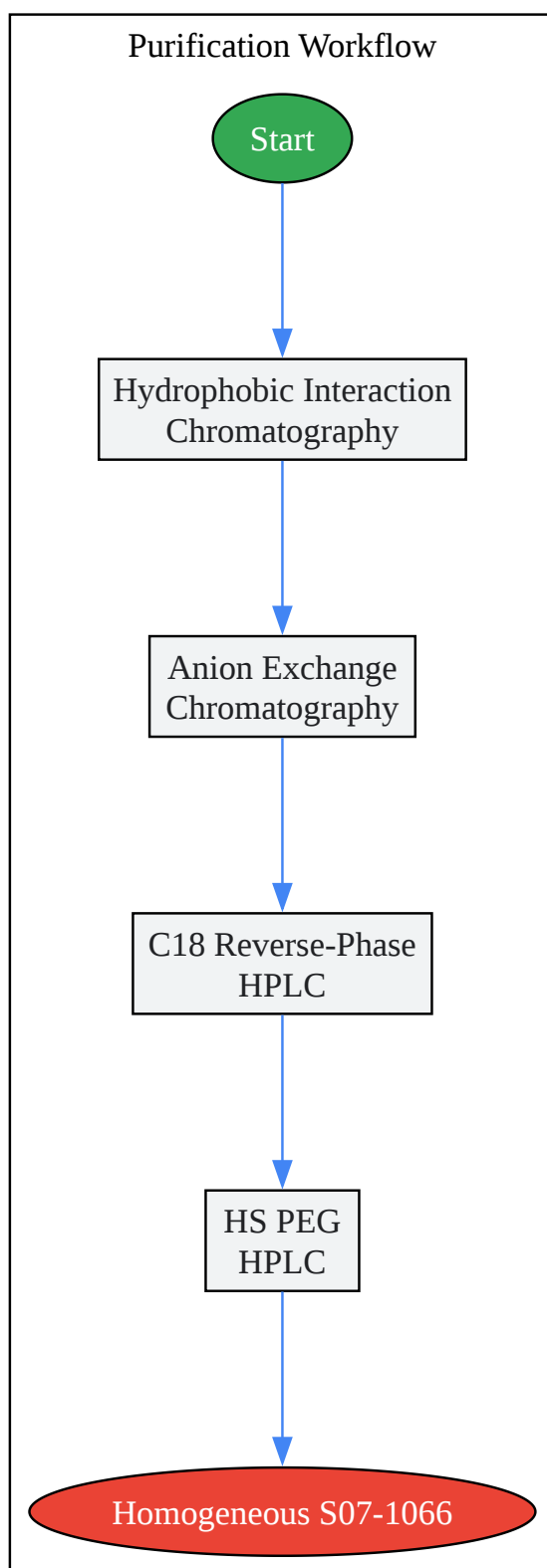
Activity	Metric	Value (µg/mL)
Fe2+-chelating activity	EC50	9.76
DPPH radical scavenging	IC50	65

Experimental Protocols

The following outlines the key experimental methodologies employed in the characterization of **S07-1066**.

Purification of **S07-1066**

The purification of **S07-1066** to homogeneity was achieved through a multi-step chromatography process.



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Caption: Purification workflow for **S07-1066**.

Determination of Antibacterial Activity

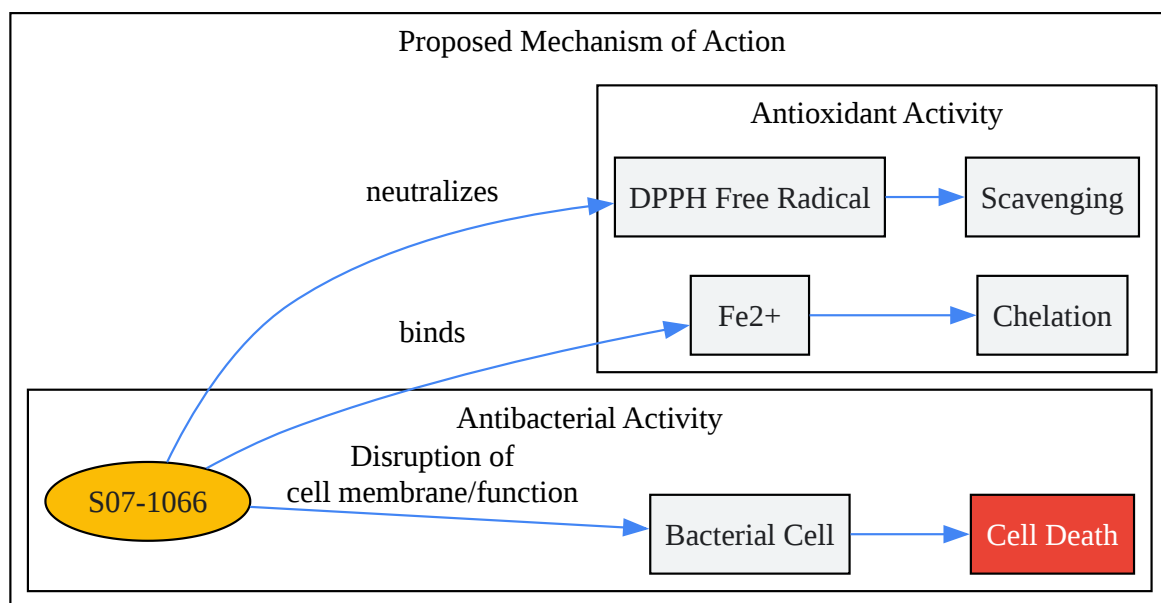
The bactericidal effect of **S07-1066** was quantified by determining the minimum lethal concentration (MLC) against target bacterial strains. This was likely performed using a broth microdilution method followed by plating on agar to assess viability.

Assessment of Antioxidant Activity

- **Fe²⁺-Chelating Activity:** The ability of **S07-1066** to chelate ferrous iron was measured, with the EC₅₀ value representing the concentration at which 50% of the iron is chelated.
- **DPPH Radical Scavenging Activity:** The 1,1-diphenyl-2-picrylhydrazyl (DPPH) assay was used to determine the free radical scavenging capacity of the compound. The IC₅₀ value indicates the concentration required to scavenge 50% of the DPPH radicals.

Signaling Pathways and Mechanism of Action

The precise molecular mechanisms and signaling pathways through which **S07-1066** exerts its antibacterial and antioxidant effects are yet to be fully elucidated. However, based on its properties, a hypothetical model can be proposed.



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Caption: Hypothetical mechanism of **S07-1066** action.

Future Directions

The promising profile of **S07-1066** warrants further investigation. Key areas for future research include:

- **Structural Elucidation:** Complete determination of the chemical structure of **S07-1066**.
- **Mechanism of Action Studies:** In-depth investigation into the molecular targets and pathways responsible for its biological activities.
- **In Vivo Efficacy and Safety:** Evaluation of the compound's performance and safety in animal models.
- **Synthesis and Analogue Development:** Development of a synthetic route to **S07-1066** and the creation of analogues to explore structure-activity relationships.

The unique combination of potent antimicrobial activity, significant antioxidant properties, and high stability makes **S07-1066** a compelling candidate for further development in the pharmaceutical and food preservation industries.

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References

- 1. A new antibacterial and antioxidant S07-2 compound produced by *Bacillus subtilis* B38 - PubMed [pubmed.ncbi.nlm.nih.gov]
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